

Application Notes and Protocols for Chk2-IN-2

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Chk2-IN-2

Cat. No.: B15583443

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Introduction

Checkpoint Kinase 2 (Chk2) is a critical serine/threonine kinase that functions as a tumor suppressor by playing a pivotal role in the DNA damage response pathway.^[1] Upon activation by upstream kinases such as ATM in response to DNA double-strand breaks, Chk2 phosphorylates a variety of downstream substrates to initiate cell cycle arrest, DNA repair, and apoptosis, thereby maintaining genomic stability.^{[1][2]} Dysregulation of the Chk2 signaling pathway is implicated in various cancers, making it an attractive target for therapeutic intervention.

Chk2-IN-2 is a selective inhibitor of Chk2 with potential anticancer activity.^[3] These application notes provide detailed information on the stability and storage of **Chk2-IN-2**, along with protocols for its use in common experimental assays.

Physicochemical Properties of Chk2-IN-2

A summary of the key physicochemical properties of **Chk2-IN-2** is presented in the table below.^{[1][3]}

Property	Value	Reference
Molecular Formula	C ₂₀ H ₁₉ F ₅ N ₈ O	[1][3]
Molecular Weight	482.41 g/mol	[1][3]
CAS Number	2984543-29-3	[1][3]
Appearance	Solid	[4]
IUPAC Name	3-amino-N-[(3S,5S)-5-fluoropiperidin-3-yl]-6-[5-fluoro-2-[1-(2,2,2-trifluoroethyl)pyrazol-4-yl]-4-pyridinyl]pyrazine-2-carboxamide	[1]

Stability and Storage

Detailed quantitative stability data for **Chk2-IN-2** is not readily available in the public domain. The manufacturer, MedChemExpress, ships the product at room temperature and advises storing it under the recommended conditions found in the Certificate of Analysis.[3] As this document is not publicly accessible, the following are general best-practice guidelines for the storage and handling of similar small molecule inhibitors.

Storage of Solid Compound:

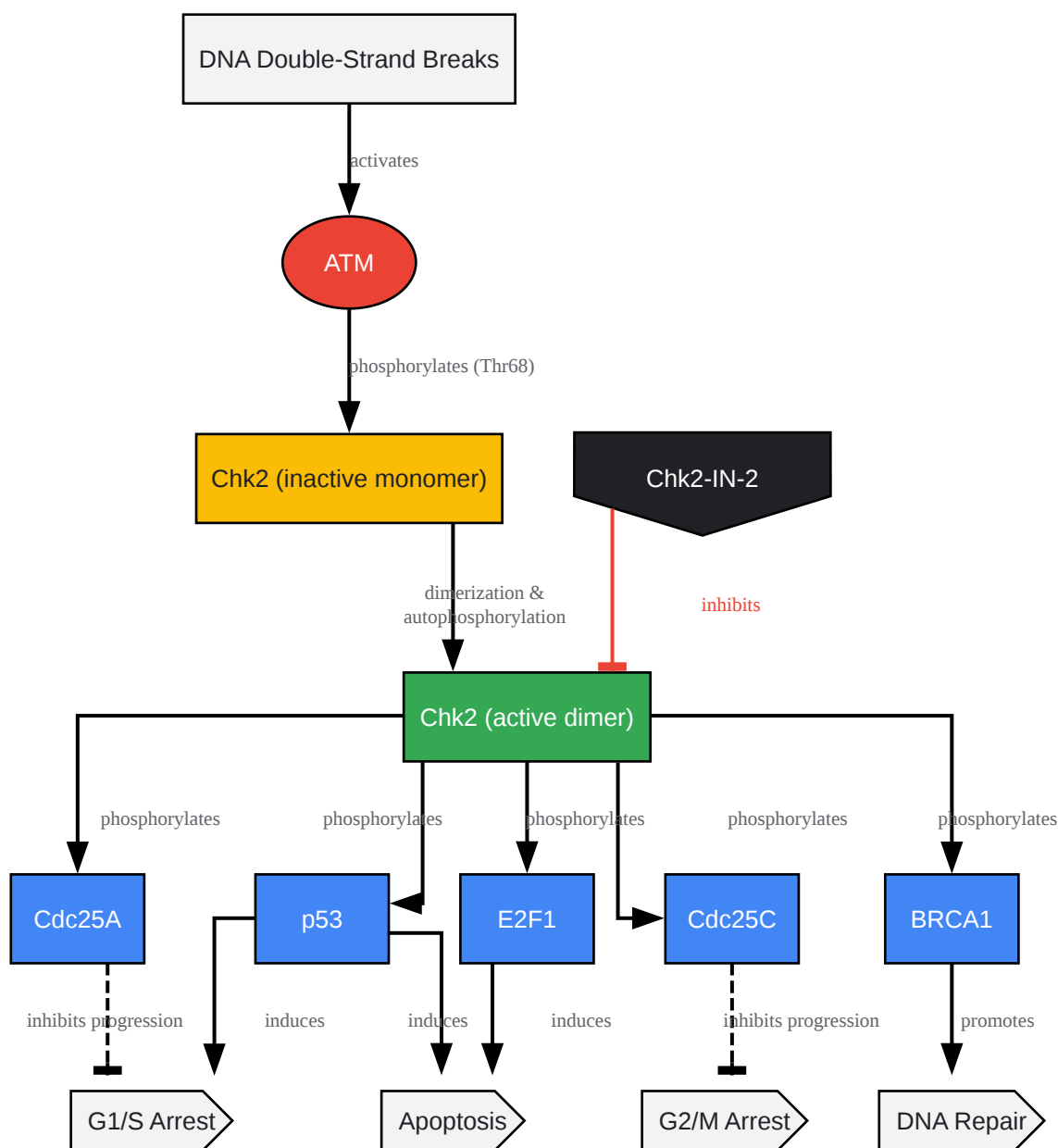
Condition	Recommendation
Temperature	For long-term storage, it is recommended to store the solid compound at -20°C.[5][6] For short-term storage, 4°C is acceptable.[5]
Environment	Store in a dry, dark place.[7][8] The compound should be kept in a tightly sealed container to prevent moisture absorption and degradation.[8] Use of a desiccator is advised.[6]
Shipping	While long-term storage requires low temperatures, many stable compounds are shipped at ambient temperature for the duration of transit without compromising their integrity.

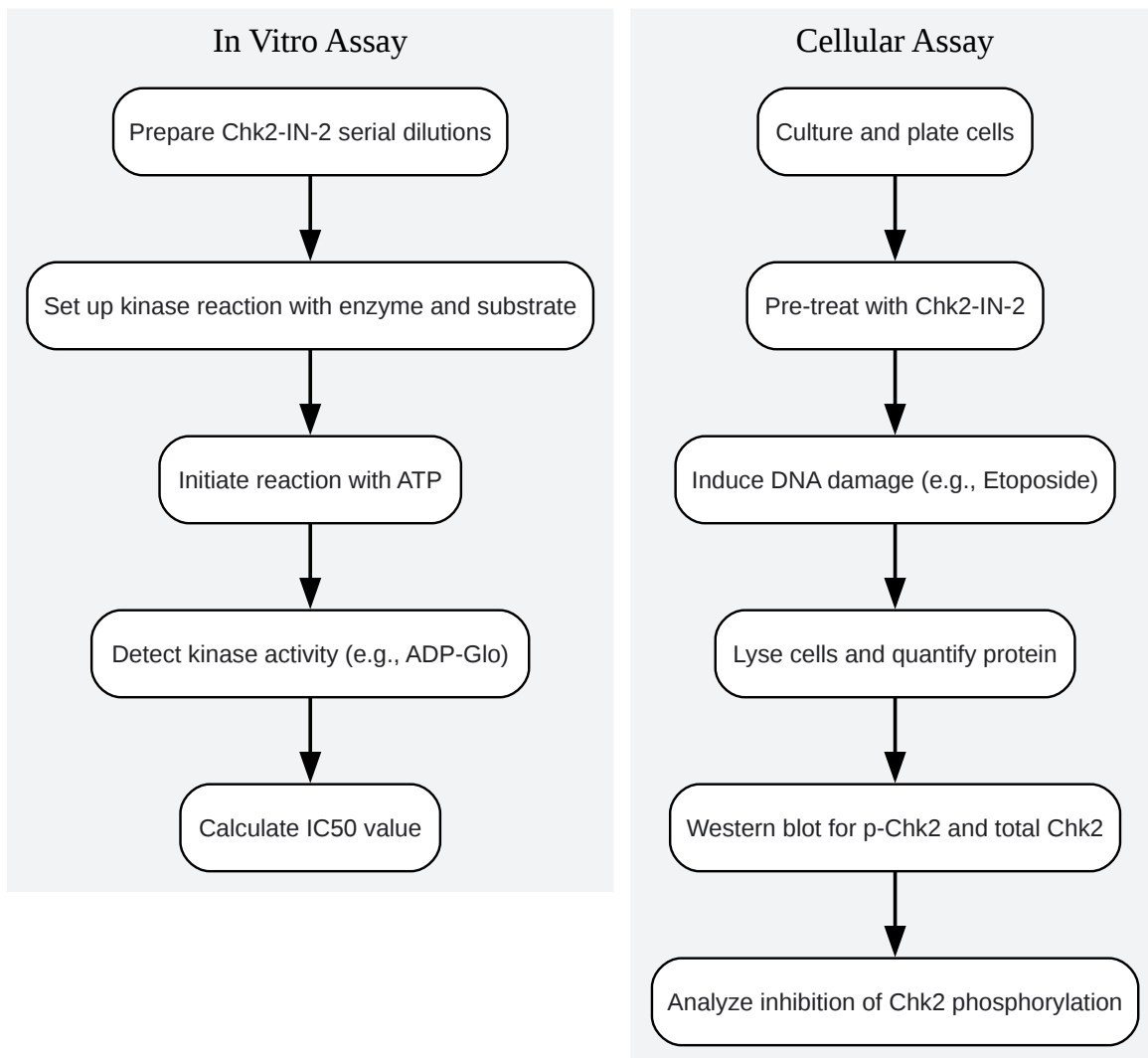
Storage of Stock Solutions:

Condition	Recommendation
Solvent	Dimethyl sulfoxide (DMSO) is a common solvent for creating high-concentration stock solutions of many organic small molecules.[9]
Temperature	Store DMSO stock solutions at -20°C or -80°C for long-term stability.[6][9]
Aliquoting	It is highly recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound.[6][10]
Stability in DMSO	As a general guideline, stock solutions of small molecules in DMSO can be stable for up to 3 months at -20°C.[9] However, the specific stability of Chk2-IN-2 in solution has not been reported and should be determined empirically if necessary.

Disclaimer: The storage and stability information provided above is based on general best practices for research chemicals. It is imperative to consult the manufacturer's specific recommendations provided in the product's Certificate of Analysis and Safety Data Sheet (SDS) for authoritative guidance.

Signaling Pathway





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